

Introduction: The Structural Landscape of 4-Amino-2-methylbutan-2-ol

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Compound of Interest

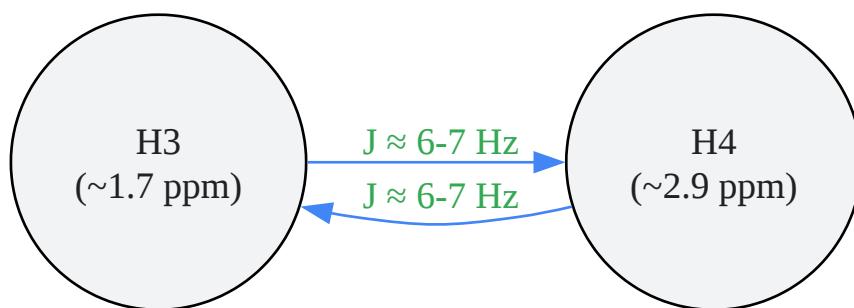
Compound Name: 4-Amino-2-methylbutan-2-ol

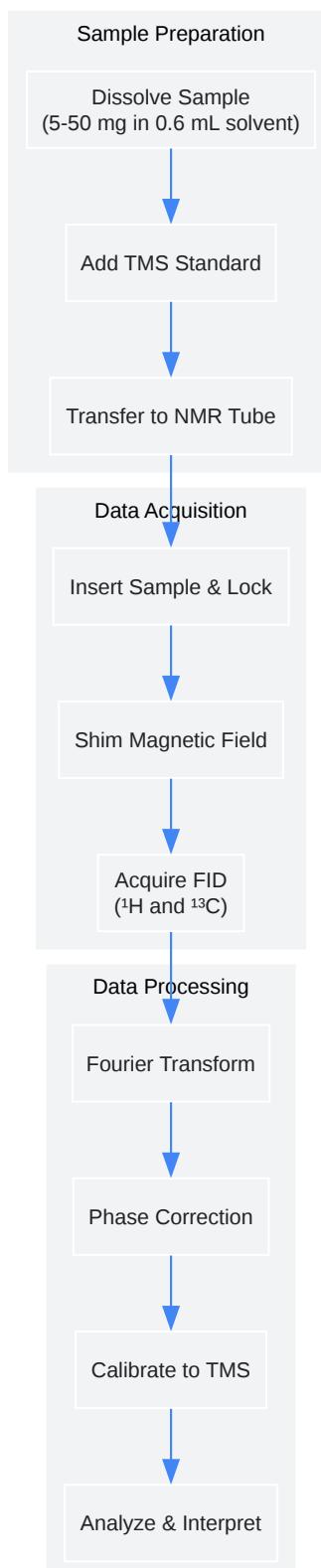
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4-Amino-2-methylbutan-2-ol (CAS No: 26734-08-7) is a bifunctional organic compound featuring a tertiary alcohol and a primary amine.^{[1][2][3]} Its structure, $C_5H_{13}NO$, consists of a four-carbon chain with a methyl and a hydroxyl group on carbon 2 (C2), and an amino group on carbon 4 (C4).^{[2][4]} This arrangement leads to distinct chemical environments for each proton and carbon atom, which can be unequivocally identified through NMR spectroscopy. Understanding these spectral features is paramount for confirming its identity, assessing purity, and studying its interactions in various chemical and biological systems.

For the purpose of this analysis, the protons and carbons are labeled as follows:



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References

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- 4. PubChemLite - 4-amino-2-methylbutan-2-ol (C5H13NO) [pubchemlite.lcsb.uni.lu]
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